

# Molecular formula and weight of Bicyclohexyl

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## Compound of Interest

Compound Name: Bicyclohexyl

Cat. No.: B1666981

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## Core Technical Data: Bicyclohexyl

This guide provides the fundamental molecular properties of **Bicyclohexyl**, a key organic compound utilized in various research and development applications. The data presented herein is intended for researchers, scientists, and professionals in drug development.

## Molecular Identity and Weight

**Bicyclohexyl**, also known as dicyclohexyl, is an organic compound with the chemical formula  $C_{12}H_{22}$ .<sup>[1][2][3]</sup> Its structure consists of two cyclohexane rings joined by a single carbon-carbon bond.<sup>[2][3]</sup> The molecular weight of **bicyclohexyl** is approximately 166.30 g/mol.<sup>[1][4][5]</sup>

The table below summarizes the core molecular data for **Bicyclohexyl**.

Parameter	Value	Reference
Molecular Formula	$C_{12}H_{22}$	<sup>[1][3][6]</sup>
Molecular Weight	166.303 g/mol	<sup>[2][6]</sup>
Alternate Formula	$C_6H_{11}C_6H_{11}$	<sup>[4]</sup>
CAS Registry Number	92-51-3	<sup>[1][6]</sup>

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## References

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